

Application Notes and Protocols for Rimiducid in CAR-T Cell Experiments

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Compound of Interest

Compound Name: *Rimiducid*

Cat. No.: *B1665582*

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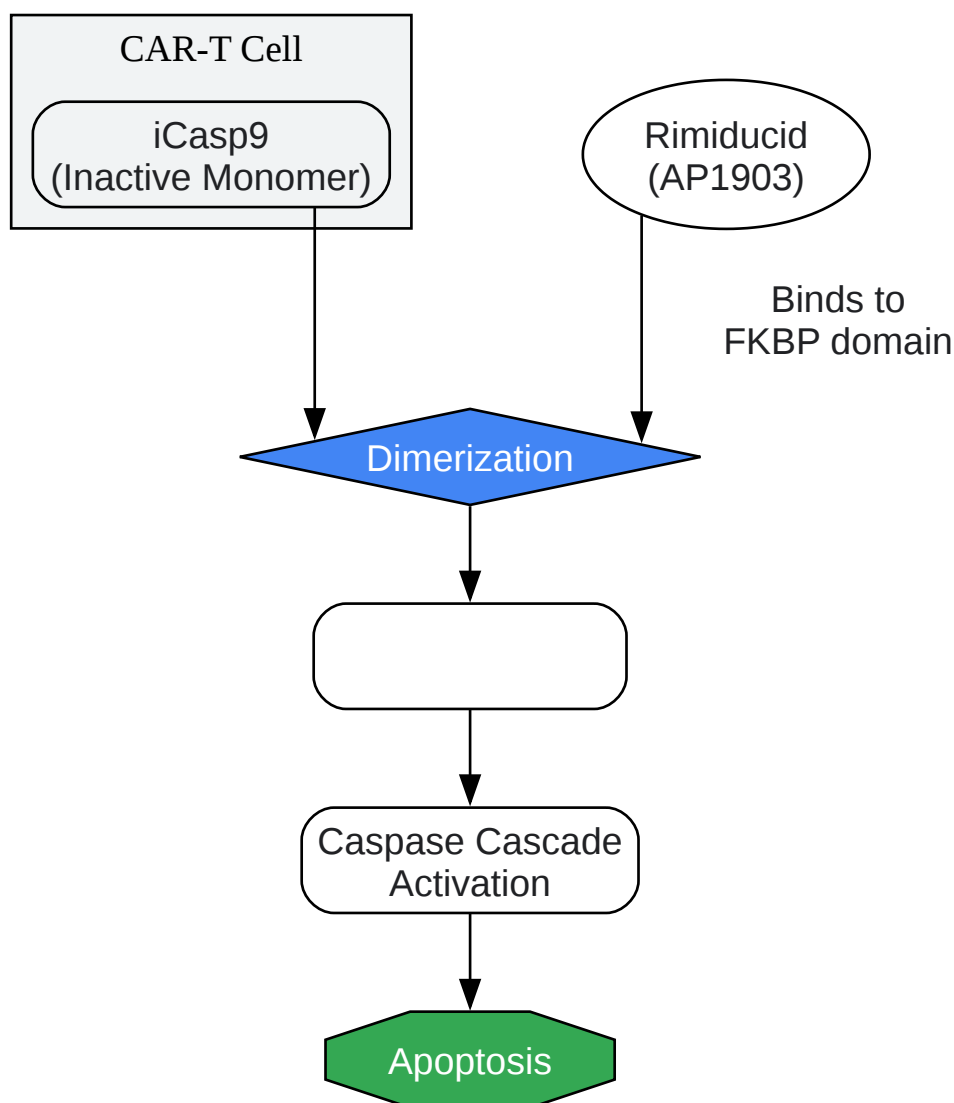
Introduction

Chimeric Antigen Receptor (CAR)-T cell therapy is a groundbreaking immunotherapeutic approach for the treatment of various malignancies. However, the potent activity of CAR-T cells can lead to severe and life-threatening toxicities, such as Cytokine Release Syndrome (CRS) and neurotoxicity.[1][2] To mitigate these risks, safety mechanisms are being integrated into CAR-T cell design. One such safety switch is the inducible caspase-9 (iCasp9) system, which can be activated by the small molecule dimerizer, **Rimiducid** (also known as AP1903).[3][4]

These application notes provide detailed protocols for the use of **Rimiducid** in both in vitro and in vivo CAR-T cell experiments to induce apoptosis and control CAR-T cell activity.

Mechanism of Action

The iCasp9 safety switch consists of a modified human caspase-9 fused to a drug-binding domain derived from human FK506-binding protein (FKBP). **Rimiducid** is a synthetic homodimerizer that binds with high affinity to the FKBP domain. Upon administration, **Rimiducid** cross-links and activates the iCasp9 molecules, initiating the caspase cascade and leading to rapid, controlled apoptosis of the iCasp9-expressing CAR-T cells. This provides a mechanism to eliminate the CAR-T cells in the event of severe toxicity.



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Rimiducid-mediated iCasp9 Signaling Pathway

Quantitative Data Summary

The following tables summarize key quantitative data for the use of **Rimiducid** in CAR-T cell experiments.

Table 1: In Vitro Dose-Response of **Rimiducid**

Parameter	Value	Cell Type	Reference
EC50	~0.1 nM	CAR-T cells expressing iCasp9	
Maximal Killing	3 - 10 nM	CAR-T cells expressing iCasp9	
IC50	~0.2 nM	CAR-T cells expressing iCasp9	
Apoptosis Induction	>90% at 10 nM	iCasp9-transduced cells	

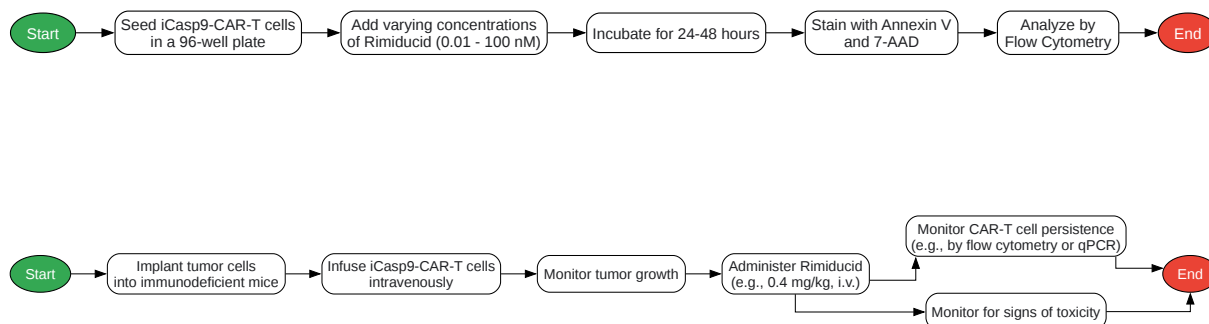
Table 2: In Vivo Efficacy of **Rimiducid**

Animal Model	CAR-T Cell Target	Rimiducid Dose	Outcome	Reference
Mouse	CD19	0.4 mg/kg	>90% reduction in circulating CAR-T cells within 24 hours	
Mouse	GD2	Not specified	Elimination of CaspaCIDE-enabled cells	
Mouse	CD123	1 mg/kg	Enhanced tumor control	
Mouse	HER2	5 mg/kg	Expansion of remaining CAR-T cells after initial treatment	

Experimental Protocols

In Vitro Apoptosis Induction and Analysis

This protocol describes how to induce apoptosis in iCasp9-CAR-T cells using **Rimiducid** and analyze the results by flow cytometry.



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References

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